

Introduction: Contextualizing 2-Bromo-3-fluorophenol in Research and Development

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 2-Bromo-3-fluorophenol

Cat. No.: B045789

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2-Bromo-3-fluorophenol (CAS No. 443-81-2) is a halogenated aromatic compound of significant interest in synthetic organic chemistry.^{[1][2]} Its utility as a chemical intermediate is primarily driven by the specific reactivity conferred by the bromine and fluorine substituents on the phenol ring, making it a valuable building block in the synthesis of more complex molecules, such as diaryl ethers, which are scaffolds in many pharmaceutical agents.^{[2][3]} However, the very features that make it synthetically useful—the presence of a reactive phenol group and halogen atoms—also impart distinct chemical and toxicological properties that demand a rigorous and informed approach to its handling.

This guide moves beyond a simple recitation of safety data sheet (SDS) information. It is designed for the professional researcher and drug development scientist, providing an in-depth analysis of the hazards associated with **2-Bromo-3-fluorophenol** and the causal logic behind the recommended handling, storage, and emergency protocols. Our objective is to foster a comprehensive safety culture rooted in scientific understanding, ensuring that this valuable reagent can be utilized effectively and safely.

Section 1: Physicochemical and Toxicological Profile

A foundational understanding of a chemical's properties is the first step in a robust risk assessment. The data presented below is a synthesis of information from multiple chemical suppliers and databases.

1.1: Physical and Chemical Properties

The physical state and properties of **2-Bromo-3-fluorophenol** dictate its behavior under laboratory conditions, influencing factors from vapor pressure and inhalation risk to appropriate storage conditions.

Property	Value	Source(s)
CAS Number	443-81-2	[1] [2] [3] [4]
Molecular Formula	C ₆ H ₄ BrFO	[1] [3]
Molecular Weight	191.00 g/mol	[1]
Appearance	Light yellow to colorless liquid; may also be a solid or semi-solid. [1] [2] [4]	[1] [2] [4]
Boiling Point	123 °C @ 50 Torr	[1] [3]
Density	~1.8 g/cm ³ (Predicted/Reported values vary slightly)	[1] [3]
Flash Point	72.4 °C	[1]
Storage Temperature	Room temperature, under inert atmosphere. [3] [4]	[3] [4]

1.2: Hazard Identification and GHS Classification

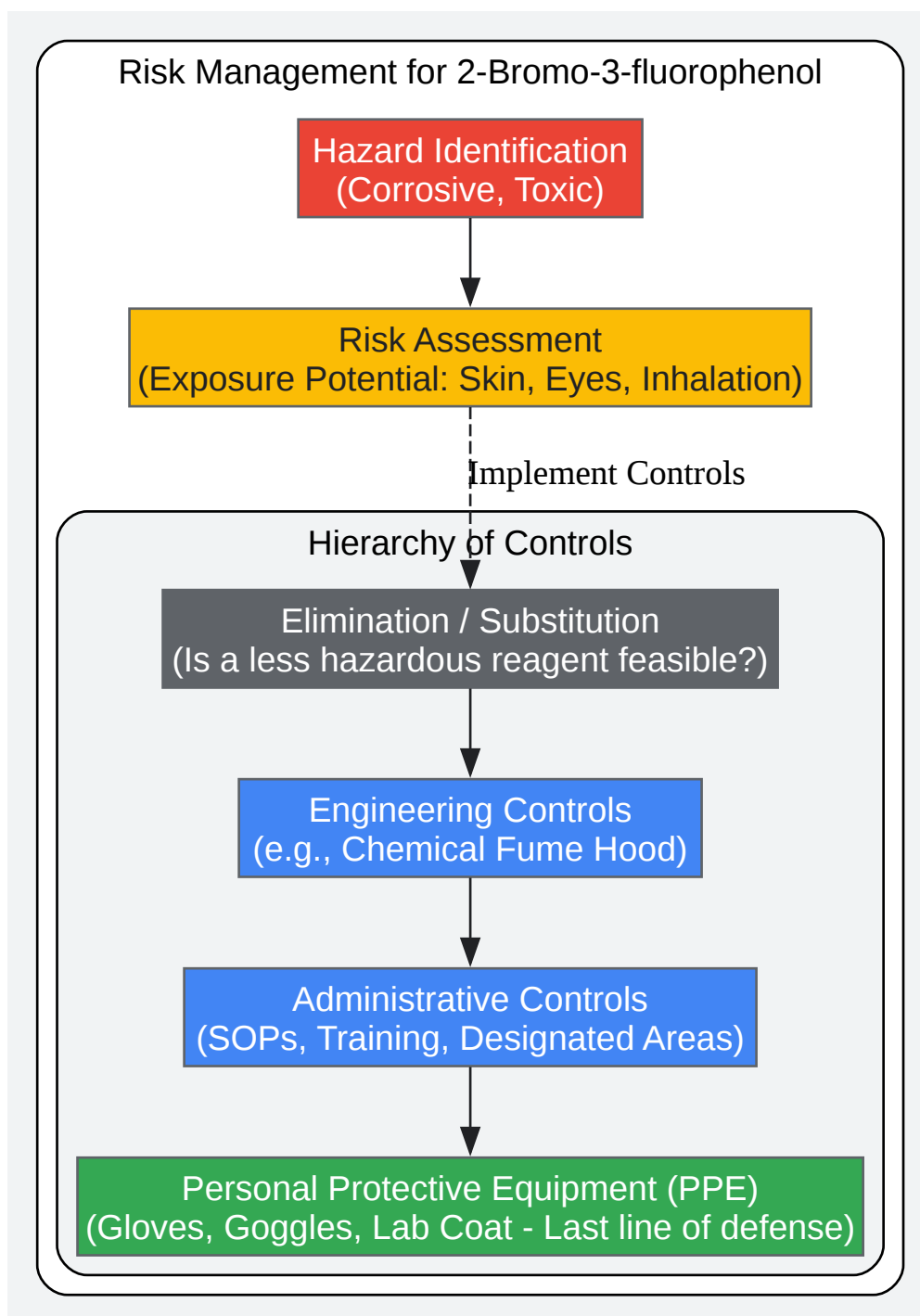
The Globally Harmonized System (GHS) provides a standardized framework for communicating hazards. However, for specialized reagents like **2-Bromo-3-fluorophenol**, aggregated data from different suppliers can show slight variations.[\[1\]](#)[\[5\]](#) A conservative approach, adopting the most stringent classification, is the cornerstone of laboratory safety. The primary hazards are significant and demand respect.[\[6\]](#)

Hazard Class	GHS Code	Signal Word	Hazard Statement
Skin Corrosion/Irritation	H314	Danger	Causes severe skin burns and eye damage.[1][5]
Acute Toxicity, Oral	H302	Warning	Harmful if swallowed.[4][5]
Skin Irritation	H315	Warning	Causes skin irritation.[4][5]
Serious Eye Irritation	H319	Warning	Causes serious eye irritation.[4][5]
STOT - Single Exposure	H335	Warning	May cause respiratory irritation.[4][5][6]

Scientist's Insight: The presence of both H314 (causes severe burns) and H315/H319 (causes irritation) in aggregated data highlights a critical point.[1][4][5] While some suppliers may classify it as an irritant, others classify it as corrosive. The phenolic hydroxyl group, especially when combined with electron-withdrawing halogens, can be highly corrosive to tissue. Therefore, all handling procedures must be based on the assumption that the material is corrosive and capable of causing severe, irreversible damage to skin and eyes.

Section 2: The Hierarchy of Controls - A Risk-Based Handling Philosophy

Effective chemical safety is not merely about wearing the right gloves; it's a systematic approach to risk mitigation. The hierarchy of controls prioritizes the most effective measures first.



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- To cite this document: BenchChem. [Introduction: Contextualizing 2-Bromo-3-fluorophenol in Research and Development]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b045789#hazards-and-handling-precautions-for-2-bromo-3-fluorophenol]

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